"5-(Chloromethyl)-1-methyl-1H-1,2,4-triazole" potential biological activities

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Compound of Interest

Compound Name:	*5-(Chloromethyl)-1-methyl-1H-1,2,4-triazole*
CAS No.:	*153851-72-0*
Cat. No.:	*B126385*

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An In-Depth Technical Guide The Potential Biological Activities of **5-(Chloromethyl)-1-methyl-1H-1,2,4-triazole**: A Versatile Scaffold for Drug Discovery

For Researchers, Scientists, and Drug Development Professionals

Abstract

The 1,2,4-triazole nucleus is a cornerstone of modern medicinal chemistry, recognized as a "privileged scaffold" due to its presence in a wide array of clinically successful drugs.[1][2][3] This guide focuses on **5-(Chloromethyl)-1-methyl-1H-1,2,4-triazole**, a key synthetic intermediate whose true potential lies not in its inherent biological activity, but in its utility as a reactive building block for creating novel therapeutic agents. The presence of a reactive chloromethyl group at the 5-position provides a synthetic handle for introducing the proven 1-methyl-1,2,4-triazole pharmacophore into diverse molecular architectures. We will explore the well-documented biological activities associated with the 1,2,4-triazole core—including antifungal, anticancer, antibacterial, and antiviral properties—and provide a strategic framework for leveraging this compound in drug discovery programs. This includes detailed experimental

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protocols for derivative synthesis and a logical screening cascade to identify and validate new bioactive molecules.

Introduction: The 1,2,4-Triazole Core and the Role of 5-(Chloromethyl)-1-methyl-1H-1,2,4-triazole

The 1,2,4-triazole is a five-membered heterocyclic ring containing three nitrogen atoms. This structure is not merely a chemical curiosity; it is a pharmacologically significant motif that imparts favorable properties to drug candidates.[1][3] Its dipole character, capacity for hydrogen bonding, metabolic stability, and ability to increase solubility make it an ideal component for interacting with biological receptors with high affinity.[1][3] Consequently, this scaffold is integral to a multitude of approved drugs spanning various therapeutic areas.[1][2]

Table 1: Prominent Clinically Used Drugs Featuring the 1,2,4-Triazole Scaffold

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Drug Name	Therapeutic Class	Mechanism of Action
Fluconazole	Antifungal	Inhibits the fungal cytochrome P450 enzyme lanosterol 14α-demethylase (CYP51), disrupting ergosterol synthesis.[1][4][5]
Letrozole	Anticancer	Aromatase inhibitor, blocking the conversion of androgens to estrogens, crucial in hormone-receptor-positive breast cancer.[1]
Anastrozole	Anticancer	Non-steroidal aromatase inhibitor, used for hormone-receptor-positive breast cancer.[1][3]
Ribavirin	Antiviral	A guanosine analog that interferes with viral RNA synthesis and capping.[1][6]
Alprazolam	Anxiolytic	Binds to the GABAA receptor, enhancing the effects of the inhibitory neurotransmitter GABA.[1]
Rizatriptan	Antimigraine	A serotonin (5-HT1B/1D) receptor agonist.[1]

5-(Chloromethyl)-1-methyl-1H-1,2,4-triazole (CAS No. 104256-69-1) is a derivative of this core scaffold.[7] While direct studies on its biological activity are limited, its chemical structure is highly informative. The key feature is the chloromethyl (-CH2Cl) group. In synthetic organic chemistry, this is a classic electrophilic functional group, highly susceptible to nucleophilic substitution. This reactivity is not a liability but its greatest asset; it positions the molecule as an ideal starting material for building libraries of more complex 1,2,4-triazole derivatives.

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The core directive of a research program involving this compound should be to use it as a foundational block to systematically explore the chemical space around the 1,2,4-triazole nucleus.

Extrapolating Potential Biological Activities

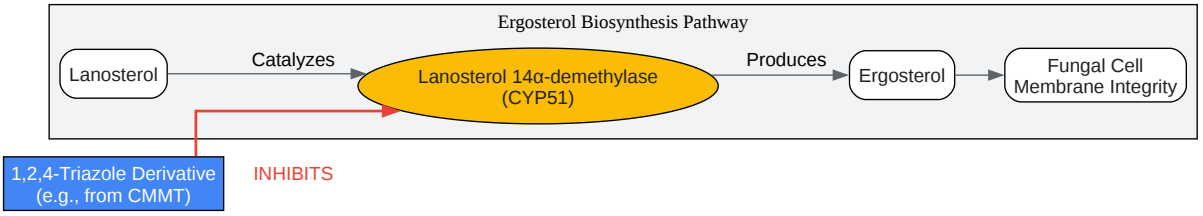
Based on the extensive body of literature on 1,2,4-triazole derivatives, we can confidently predict several promising avenues for investigation.[8][9][10]

Antifungal Activity

This is arguably the most prominent and successful application of the 1,2,4-triazole scaffold.[4][11]

- Causality (The "Why"): Triazole-based antifungals like fluconazole and itraconazole function by potently inhibiting lanosterol 14α-demethylase (CYP51), a critical enzyme in the fungal ergosterol biosynthesis pathway.[1][4][5][12] Ergosterol is the primary sterol in fungal cell membranes, analogous to cholesterol in mammalian cells. Its depletion disrupts membrane integrity and fluidity, leading to fungal cell death. The nitrogen atom at the 4-position of the triazole ring is crucial, as it coordinates with the heme iron atom in the active site of CYP51, effectively blocking its function.[12]

- Strategic Implication: By using **5-(Chloromethyl)-1-methyl-1H-1,2,4-triazole**, a researcher can attach various lipophilic side chains, which are known to be critical for fitting into the active site of CYP51. The goal is to design a molecule that is selective for fungal CYP51 over human cytochrome P450 enzymes to minimize toxicity.



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Caption: Mechanism of 1,2,4-triazole antifungal agents.

Anticancer Activity

The 1,2,4-triazole scaffold is a validated pharmacophore for anticancer drug design.[3][13][14][15]

- Causality (The "Why"): The mechanisms are diverse. Aromatase inhibitors like letrozole and anastrozole use the triazole ring to coordinate with the heme group of the aromatase enzyme, blocking estrogen synthesis.[1] Other triazole derivatives function as kinase inhibitors, which are central to cancer cell signaling, or as tubulin modulators that disrupt mitosis.[3][14] The rigid, planar structure of the triazole ring often serves as an effective anchor or linker to position other functional groups correctly within an enzyme's active site.

- Strategic Implication: The chloromethyl group can be used to link the triazole core to moieties known to interact with cancer targets. For example, it could be reacted with a phenol-containing fragment known to bind to a kinase hinge region, or with an amine-containing fragment that interacts with microtubules.

Antibacterial Activity

While not as dominant as in the antifungal space, the 1,2,4-triazole core is a feature of many potent antibacterial agents.[2][16]

- Causality (The "Why"): Triazole derivatives have been successfully hybridized with other known antibacterial pharmacophores, such as fluoroquinolones.[2] In these hybrids, the triazole moiety can enhance binding to bacterial targets like DNA gyrase or improve pharmacokinetic properties. Studies have shown that modifying the substituents on the triazole ring can significantly modulate the minimum inhibitory concentration (MIC) against various bacterial strains, including Gram-positive (e.g., S. aureus) and Gram-negative (e.g., E. coli) pathogens.[2][16]

- Strategic Implication: A logical approach would be to synthesize derivatives where the triazole is appended to molecules with known, albeit weak, antibacterial activity to see if the addition of the triazole motif enhances potency or broadens the spectrum of activity.

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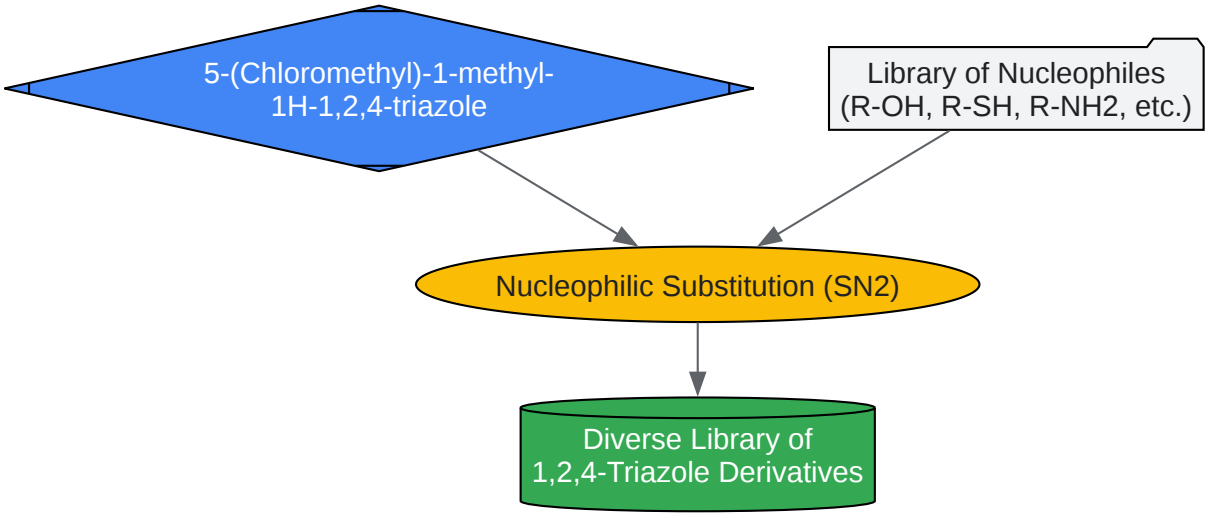
Experimental Workflows and Protocols

A successful research program built around **5-(Chloromethyl)-1-methyl-1H-1,2,4-triazole** requires a systematic approach combining synthesis and biological screening.

Workflow: Derivative Library Synthesis

The primary utility of the starting material is its reactivity. The chloromethyl group is an excellent electrophile for SN2 reactions with a wide range of nucleophiles (e.g., phenols, thiols, amines, carboxylates), allowing for the rapid generation of a diverse chemical library.



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Caption: General workflow for synthesizing a derivative library.

Protocol 1: General Procedure for Synthesis of Amine Derivatives

This protocol is a representative example. Reaction conditions (solvent, temperature, base) must be optimized for each specific nucleophile.

Rationale: This procedure utilizes a standard nucleophilic substitution reaction. An organic base is used to deprotonate the amine nucleophile, increasing its nucleophilicity, while a polar aprotic

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solvent like DMF facilitates the SN2 reaction mechanism without solvating the nucleophile excessively.

- Preparation: To a solution of the desired amine (1.1 equivalents) in anhydrous N,N-Dimethylformamide (DMF, 5 mL), add potassium carbonate (K_2CO_3, 1.5 equivalents) as a mild base.
- Reaction Initiation: Stir the mixture at room temperature for 15 minutes. Add a solution of **5-(Chloromethyl)-1-methyl-1H-1,2,4-triazole** (1.0 equivalent) in anhydrous DMF (2 mL) dropwise to the stirring mixture.
- Reaction Monitoring: Allow the reaction to stir at 60 °C. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) using an appropriate solvent system (e.g., 1:1 Ethyl Acetate:Hexane). The disappearance of the starting material spot indicates reaction completion (typically 4-8 hours).
- Work-up: Once the reaction is complete, cool the mixture to room temperature and pour it into ice-cold water (50 mL). A precipitate will form if the product is a solid. If the product is an oil, extract the aqueous layer with ethyl acetate (3 x 25 mL).
- Purification:
  - If a solid precipitates, collect it by vacuum filtration, wash with cold water, and dry under vacuum.
  - If an extraction was performed, combine the organic layers, wash with brine (1 x 20 mL), dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure.
- Final Purification: Purify the crude product by column chromatography on silica gel or by recrystallization from a suitable solvent (e.g., ethanol/water) to yield the pure derivative.
- Characterization: Confirm the structure and purity of the final compound using NMR (^1H, ^{13}C), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Workflow: Biological Screening Cascade

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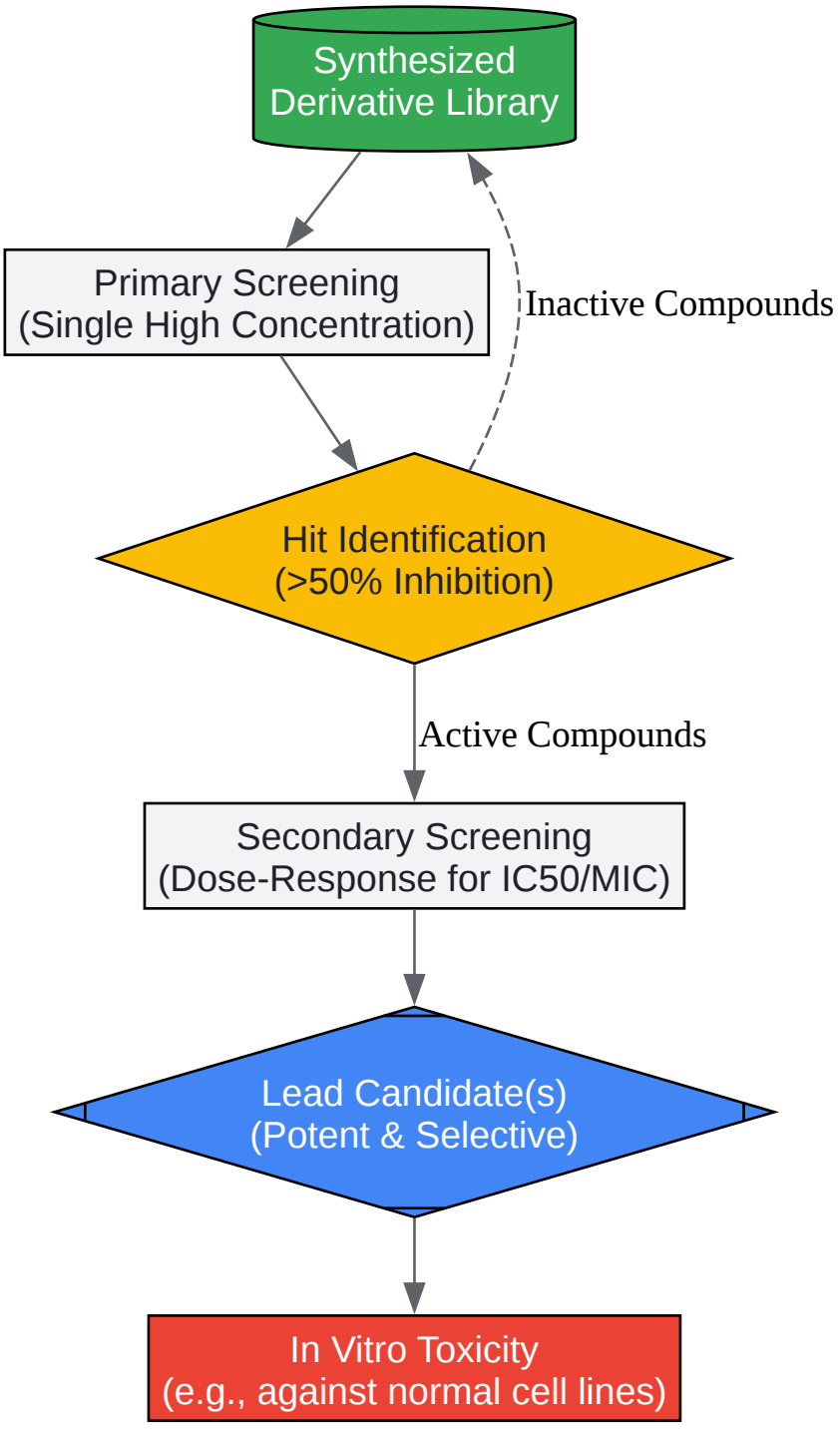
A hierarchical screening approach is essential for efficiently identifying promising compounds from the synthesized library without wasting resources.



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Caption: A logical cascade for in vitro screening.

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Protocol 2: Antifungal Susceptibility Testing (Broth Microdilution)

Rationale: This is the gold-standard method (as per CLSI guidelines) for determining the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism. It provides quantitative data essential for comparing the potency of different derivatives.

- Preparation of Inoculum: Culture the fungal strain (e.g., Candida albicans, Aspergillus niger) on an appropriate agar plate (e.g., Sabouraud Dextrose Agar) at 35 °C for 24-48 hours. Prepare a fungal suspension in sterile saline, adjusting the turbidity to match a 0.5 McFarland standard. This corresponds to approximately 1-5 x 10^6 CFU/mL. Dilute this suspension in RPMI-1640 medium to achieve a final inoculum concentration of 0.5-2.5 x 10^3 CFU/mL in the assay plate.
- Compound Preparation: Dissolve the synthesized derivatives in Dimethyl Sulfoxide (DMSO) to create high-concentration stock solutions (e.g., 10 mg/mL).
- Serial Dilution: In a 96-well microtiter plate, perform a two-fold serial dilution of each compound in RPMI-1640 medium to achieve a range of test concentrations (e.g., from 128 µg/mL down to 0.25 µg/mL). Ensure the final DMSO concentration is below 1%, as higher concentrations can be toxic to the fungi.
- Controls: Include the following controls in each plate:
  - Sterility Control: Medium only (no fungi, no compound).
  - Growth Control: Medium + Fungi (no compound).
  - Positive Control: Medium + Fungi + a known antifungal drug (e.g., Fluconazole).
- Inoculation: Add the prepared fungal inoculum to each well (except the sterility control). The final volume in each well should be 200 µL.
- Incubation: Cover the plate and incubate at 35 °C for 24-48 hours, depending on the fungal species.

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- Reading the Results: The MIC is determined as the lowest concentration of the compound at which there is no visible growth (no turbidity) compared to the growth control. A colorimetric indicator like resazurin can be added to aid in visualization.

Protocol 3: Anticancer Cytotoxicity Assay (MTT Assay)

Rationale: The MTT assay is a colorimetric assay for assessing cell metabolic activity, which serves as a proxy for cell viability and proliferation. It is a robust, high-throughput method for initial cytotoxicity screening against cancer cell lines.

- Cell Culture: Culture a human cancer cell line (e.g., MCF-7 for breast cancer, HCT-116 for colon cancer) in appropriate media (e.g., DMEM with 10% FBS) in a humidified incubator at 37 °C with 5% CO2.
- Cell Seeding: Harvest cells using trypsin and seed them into a 96-well plate at a density of 5,000-10,000 cells per well. Allow the cells to adhere and grow for 24 hours.
- Compound Treatment: Prepare serial dilutions of the synthesized derivatives in the cell culture medium. Remove the old medium from the cells and add 100 µL of the medium containing the test compounds at various concentrations (e.g., from 100 µM down to 0.1 µM).
- Controls: Include wells with untreated cells (vehicle control, e.g., 0.5% DMSO) and a positive control (a known cytotoxic drug like Doxorubicin).
- Incubation: Incubate the plate for 48-72 hours.
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for another 3-4 hours. During this time, viable cells with active mitochondrial dehydrogenases will reduce the yellow MTT to purple formazan crystals.
- Formazan Solubilization: Carefully remove the medium and add 150 µL of a solubilizing agent (e.g., DMSO or an acidic isopropanol solution) to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance of each well at 570 nm using a microplate reader.

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- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the viability against the log of the compound concentration and use non-linear regression to determine the IC50 value (the concentration of the compound that inhibits cell growth by 50%).

Conclusion and Future Directions

5-(Chloromethyl)-1-methyl-1H-1,2,4-triazole should be viewed not as an end-product, but as a high-potential starting point for innovation in medicinal chemistry. The well-established and diverse biological activities of the 1,2,4-triazole core provide a strong scientific rationale for its use in drug discovery.[8][9][17] The reactive chloromethyl group is the key that unlocks this potential, enabling the creation of large, diverse libraries of novel compounds.

The path forward is clear: a disciplined strategy of synthesis coupled with a hierarchical screening cascade can efficiently identify derivatives with potent and selective biological activity. Promising "hit" compounds identified through the protocols outlined above would then become the subject of lead optimization, involving further structure-activity relationship (SAR) studies, ADME/Tox profiling, and eventual in vivo testing. By leveraging this versatile building block, researchers are well-equipped to develop the next generation of triazole-based therapeutics.

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